

# Safe Disposal of Dimethyl Cyclohexane-1,2-Dicarboxylate: A Comprehensive Guide

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## Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: *B7819439*

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For immediate reference, this document outlines the essential safety and logistical procedures for the proper disposal of **dimethyl cyclohexane-1,2-dicarboxylate** (CAS No. 1687-29-2). This guide is intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

**Dimethyl cyclohexane-1,2-dicarboxylate** is recognized as an irritant that may be harmful if ingested or inhaled.<sup>[1]</sup> Proper personal protective equipment (PPE) and adherence to the disposal protocols outlined below are critical to minimize risk.

## Key Chemical and Physical Properties

A summary of the available quantitative data for **dimethyl cyclohexane-1,2-dicarboxylate** is presented below. Note that comprehensive toxicological data has not been fully investigated.<sup>[1]</sup>

Property	Value	Source
Chemical Name	cis-dimethyl cyclohexane-1,2-dicarboxylate	[2][3][4]
CAS Number	1687-29-2	[2][3][4]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub>	[5][6]
Molecular Weight	200.23 g/mol	[5][6]
Physical Form	Colorless to almost colorless clear liquid	[3]
Boiling Point	111 °C / 5 mmHg	[7]
Storage Temperature	2-8°C, protect from light, stored under nitrogen	[3]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]

## Experimental Protocol for Disposal

The recommended disposal method for **dimethyl cyclohexane-1,2-dicarboxylate** is incineration by a licensed waste disposal service.[1] It is imperative not to dispose of this chemical down the drain or in regular trash.[8]

Objective: To safely prepare and dispose of **dimethyl cyclohexane-1,2-dicarboxylate** waste in accordance with safety and environmental regulations.

Materials:

- Waste **dimethyl cyclohexane-1,2-dicarboxylate**
- Compatible combustible solvent (e.g., ethanol or other solvent recommended by your institution's Environmental Health and Safety department)

- Chemically resistant, leak-proof waste container with a secure lid (glass or polyethylene are generally suitable)[8]
- Hazardous waste labels
- Personal Protective Equipment (PPE):
  - Safety goggles
  - Chemical-resistant gloves (e.g., nitrile)
  - Laboratory coat
  - Vapor respirator (if handling outside of a fume hood)[6]

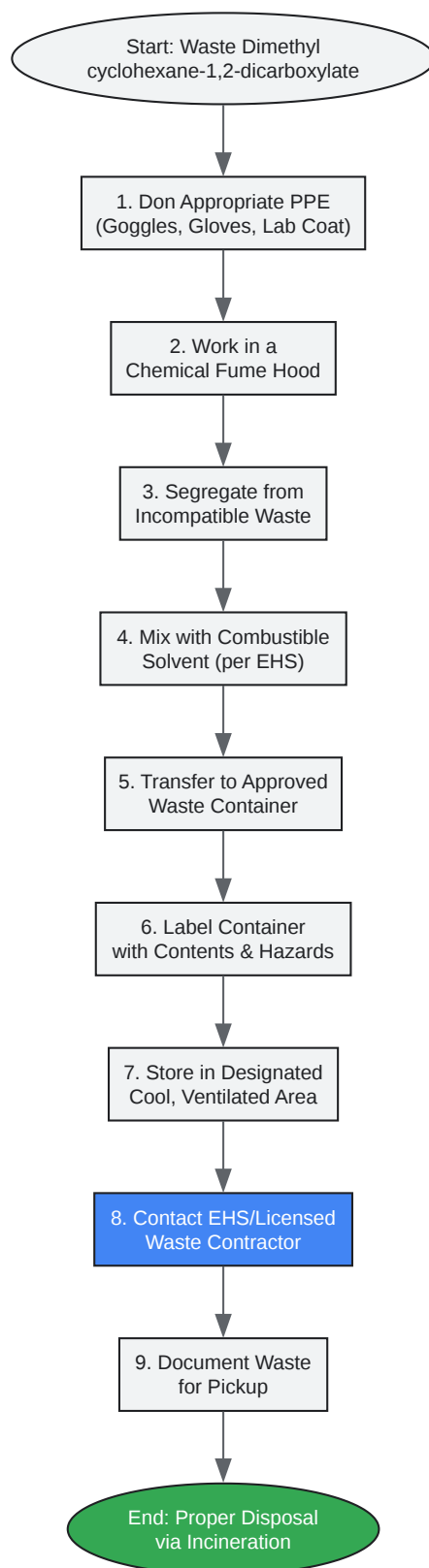
#### Procedure:

- Personal Protective Equipment (PPE): Before handling the chemical waste, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[1][6] All handling of the waste should be performed in a well-ventilated area, preferably within a chemical fume hood.[1]
- Waste Segregation: Ensure that the **dimethyl cyclohexane-1,2-dicarboxylate** waste is not mixed with other incompatible waste streams.[9]
- Dilution (as per disposal facility requirements): Following the primary disposal recommendation, the waste should be mixed with a combustible solvent.[1] This step should be performed with caution in a chemical fume hood. The exact ratio of waste to solvent should be in accordance with your institution's hazardous waste disposal program guidelines.
- Containerization:
  - Carefully transfer the waste mixture into a designated, chemically resistant, and leak-proof hazardous waste container.[8]
  - Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.

- Securely fasten the lid of the container.
- Labeling:
  - Clearly label the waste container with a "Hazardous Waste" label.
  - The label must include the full chemical name: "Waste **Dimethyl cyclohexane-1,2-dicarboxylate**," its concentration, and any other components of the mixture.[\[8\]](#)
  - Indicate the associated hazards (e.g., Irritant, Flammable).
- Temporary Storage:
  - Store the sealed and labeled waste container in a designated, well-ventilated, and cool secondary containment area.[\[9\]](#)
  - This storage area should be away from heat, sparks, and open flames.[\[9\]](#)
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup.[\[9\]](#)
  - Provide the contractor with the complete information about the waste as indicated on the label.
- Record Keeping: Maintain accurate records of the amount of **dimethyl cyclohexane-1,2-dicarboxylate** designated for disposal, the date of containerization, and the date of pickup by the waste contractor.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **dimethyl cyclohexane-1,2-dicarboxylate**.



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Caption: Logical workflow for the safe disposal of **Dimethyl cyclohexane-1,2-dicarboxylate**.

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